

Use of Acid Orange 67 as a model pollutant in environmental research.

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Compound of Interest

Compound Name: Acid Orange 67

Cat. No.: B085418

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Application Notes: Acid Orange 67 as a Model Pollutant

Introduction

Acid Orange 67 is a commercial azo dye used in various industries. Due to its chemical structure, it is often selected as a model pollutant in environmental research to evaluate the efficacy of different water treatment technologies. Its stability and resistance to degradation make it a suitable candidate for studying advanced oxidation processes (AOPs), photocatalysis, and adsorption techniques aimed at removing persistent organic pollutants from wastewater. The degradation of **Acid Orange 67** is typically monitored by measuring the decrease in its characteristic absorbance peak at approximately 485 nm using a spectrophotometer.

Application in Photocatalysis Research

Acid Orange 67 is frequently used to test the efficiency of semiconductor photocatalysts, such as titanium dioxide (TiO₂), under different light sources. Research has shown that the photodegradation of this dye is influenced by several key parameters, including pH, catalyst concentration, initial dye concentration, and the type of light irradiation (UV vs. visible light).

Key findings from photocatalytic studies include:

- **Effect of Light Source:** UV irradiation is generally more effective and results in faster degradation of **Acid Orange 67** compared to visible light or solar irradiation when using TiO₂. This is attributed to the high energy of UV light, which is sufficient to overcome the band gap energy of the catalyst and efficiently generate electron-hole pairs.
- **Effect of pH:** The rate of photocatalytic degradation is highly dependent on the pH of the solution. For TiO₂-mediated degradation under visible light, the rate increases with pH, reaching an optimum at an alkaline pH of 8.5.
- **Kinetics:** The photocatalytic decolorization of **Acid Orange 67** typically follows pseudo-first-order kinetics.

Data Presentation

The following tables summarize quantitative data from photocatalytic degradation studies of **Acid Orange 67**.

Table 1: Optimal Conditions for Photocatalytic Degradation of **Acid Orange 67** with TiO₂

Parameter	UV Light	Visible Light	Reference
Initial Dye Concentration	3.5 x 10 ⁻⁵ M	3.5 x 10 ⁻⁵ M	
Catalyst (TiO ₂) Dose	0.25 g / 100 mL	0.35 g / 100 mL	
Optimal pH	7.5	8.5	
Light Source	4 x 30W UV Tubes	2 x 200W Tungsten Lamps	

Table 2: Influence of Experimental Parameters on Degradation Rate

Parameter Varied	Observation	Conclusion	Reference
Light Source	Degradation is faster under UV light than visible/solar light.	UV light provides more energy for catalyst excitation.	
pH	Rate of bleaching increases with pH up to 8.5 (visible light).	pH affects the surface charge of the catalyst and dye molecules.	
Dye Concentration	Rate of degradation increases with an increase in dye concentration, but efficiency is highest at lower concentrations.	At high concentrations, dye molecules can block light from reaching the catalyst surface.	
Catalyst Presence	Control experiments without TiO ₂ or light show no significant degradation.	Both light and a photocatalyst are necessary for the reaction.	

Experimental Protocols

Protocol 1: Photocatalytic Degradation of Acid Orange 67 using TiO₂ under UV Light

1. Materials and Reagents:

- **Acid Orange 67** (Commercial Grade)
- Titanium Dioxide (TiO₂, 99% purity)
- Sodium Hydroxide (NaOH), 0.1 N solution
- Sulphuric Acid (H₂SO₄), 0.1 N solution
- Double Distilled Water
- 250 mL Round Bottom Flask
- Photoreactor with UV lamps (e.g., 4 x 30W Philips UV tubes)
- pH meter
- Spectrophotometer
- G-3 Sintered Glass Crucible for filtration

2. Procedure:

- Prepare a 1×10^{-3} M stock solution of **Acid Orange 67** in double distilled water.
- Dilute the stock solution to prepare 100 mL of 3.5×10^{-5} M **Acid Orange 67** solution in a 250 mL round bottom flask.
- Add 0.25 g of TiO_2 catalyst powder to the flask.
- Adjust the pH of the reaction mixture to 7.5 by adding 0.1 N NaOH solution, measuring with a calibrated pH meter.
- Place the flask in the photoreactor.
- Irradiate the mixture with UV light.
- At specific time intervals (e.g., every 30 minutes), withdraw approximately 3 mL of the solution.
- Filter the withdrawn sample through a G-3 sintered glass crucible to remove the TiO_2 particles.
- Measure the absorbance of the filtrate at 485 nm using a spectrophotometer to determine the remaining dye concentration.
- Continue the process until the desired level of degradation is achieved or the reaction rate plateaus.

Protocol 2: Photocatalytic Degradation of Acid Orange 67 using TiO_2 under Visible Light

1. Materials and Reagents:

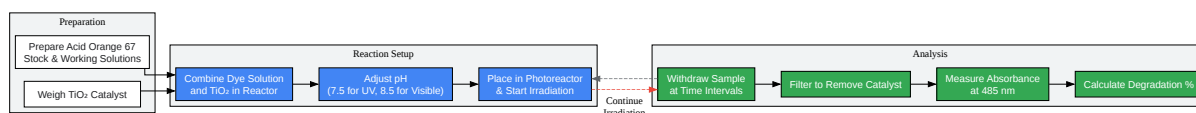
- Same as Protocol 1.
- Visible light source (e.g., 2 x 200W Sylvania Laxman Tungsten lamps)
- Water filter (to prevent thermal effects)
- Aerator

2. Procedure:

- Prepare a 1×10^{-3} M stock solution of **Acid Orange 67** in double distilled water.
- Dilute the stock solution to prepare 100 mL of 3.5×10^{-5} M **Acid Orange 67** solution in a 250 mL round bottom flask.
- Add 0.35 g of TiO_2 catalyst powder to the flask.
- Adjust the pH of the reaction mixture to 8.5 by adding 0.1 N NaOH solution.

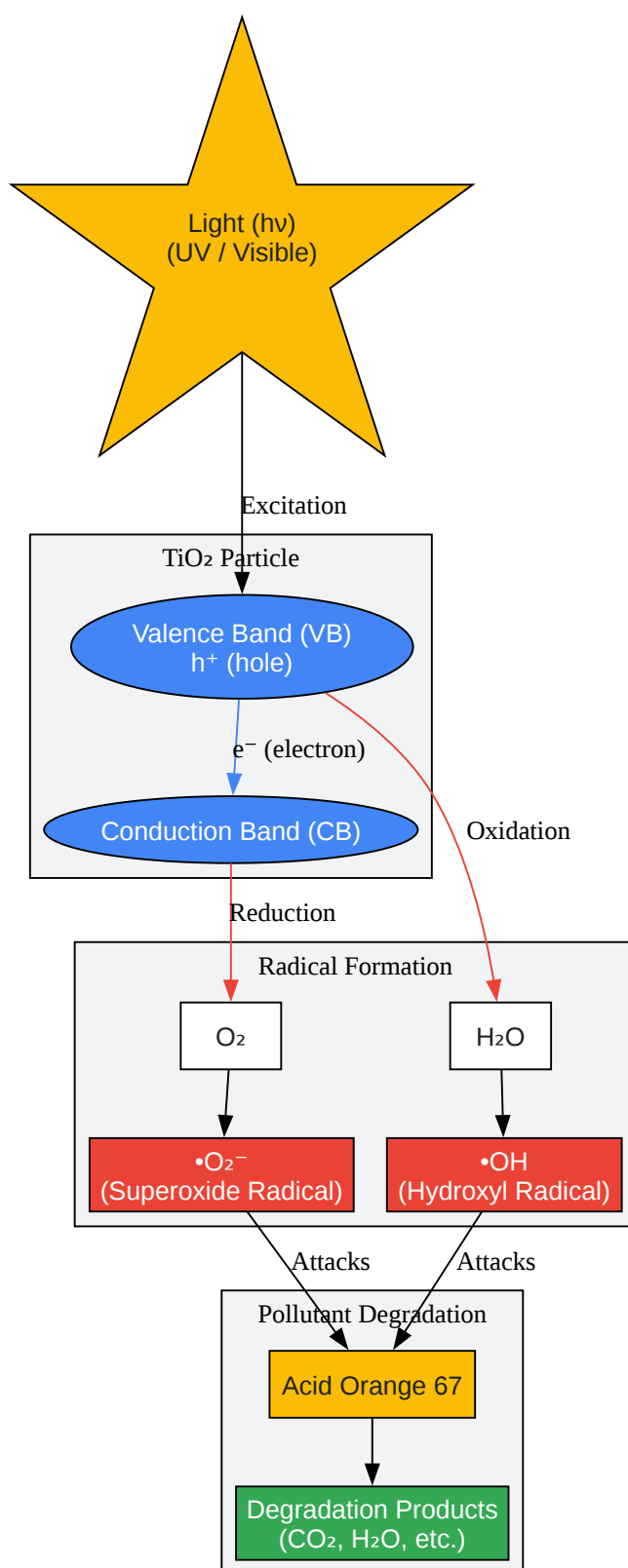
- Place the flask under the visible light source. Position a water filter between the lamp and the flask to absorb heat.
- Continuously purge air through the mixture using an aerator to ensure stirring and a constant supply of oxygen.
- Irradiate the mixture with visible light.
- At specific time intervals (e.g., every 30 minutes), withdraw approximately 3 mL of the solution.
- Filter the sample and measure the absorbance at 485 nm as described in Protocol 1.

Mandatory Visualization



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Caption: Experimental workflow for photocatalytic degradation of **Acid Orange 67**.



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Caption: Mechanism of TiO_2 photocatalysis for dye degradation.

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